

A Comprehensive Technical Guide to Formaldehyde (^{13}C): Properties, Applications, and Methodologies

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Compound of Interest

Compound Name: Formaldehyde (^{13}C)

CAS No.: 3228-27-1

Cat. No.: B127827

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Introduction to Formaldehyde (^{13}C): The Power of a Stable Isotope

Formaldehyde, the simplest aldehyde with the chemical formula CH_2O , is a cornerstone of the chemical industry, primarily used in the production of resins and as a disinfectant.[1] Its isotopically labeled counterpart, Formaldehyde (^{13}C), in which the common carbon-12 atom is replaced by a stable, non-radioactive carbon-13 isotope, has become an invaluable tool for researchers.[2] This substitution allows for the tracking and quantification of molecules within complex biological systems without altering their chemical reactivity.[2][3] The distinct mass of the ^{13}C atom enables its detection and differentiation from the endogenous, unlabeled molecules using mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.[3] This guide will delve into the technical specifications of Formaldehyde (^{13}C) and its pivotal role in advancing scientific discovery.

Physicochemical Properties of Formaldehyde (^{13}C)

The accurate identification and characterization of research materials are fundamental to experimental reproducibility. Below is a summary of the key physicochemical properties of Formaldehyde (^{13}C). It is important to note that different CAS numbers may be assigned to the pure compound versus its aqueous solutions.

Property	Value	Source(s)
Molecular Formula	$^{13}\text{CH}_2\text{O}$	[4]
Molecular Weight	31.02 g/mol	[4][5][6][7][8]
	31.03 g/mol	[9]
	31.019 g/mol	[10]
CAS Number	3228-27-1	[5][6][7][9]
	63101-50-8	[4]
Appearance	Colorless gas at room temperature; typically supplied as an aqueous solution (formalin).[1][2]	[1][2]
Solubility	Highly soluble in water and organic solvents.[2]	[2]
Synonyms	Formalin- ^{13}C , Methanal- ^{13}C , Methylene Oxide- ^{13}C , (^{13}C)methanone.[4][6][10]	[4][6][10]

Core Applications in Research and Development

The primary utility of Formaldehyde (^{13}C) lies in its application as a labeling agent in quantitative proteomics and metabolic flux analysis. Its small size and reactivity make it an ideal tool for introducing a stable isotope label with minimal perturbation to the system under study.

Isotopic Labeling for Quantitative Proteomics

In the field of proteomics, Formaldehyde (^{13}C) is a key reagent for differential isotopic labeling, allowing for the relative quantification of proteins between different samples.[8] This technique is often used in conjunction with other isotopomers of formaldehyde and a reducing agent like sodium cyanoborohydride.[8] The underlying principle is the reductive amination of primary amines in peptides (the N-terminus and the ϵ -amino group of lysine residues), which covalently attaches a labeled methyl group.

The causality behind this choice of reagent is its efficiency and specificity. The reaction is robust and proceeds under mild conditions compatible with biological samples. By using different isotopic forms of formaldehyde (e.g., $^{12}\text{CH}_2\text{O}$, $^{13}\text{CH}_2\text{O}$, CD_2O , $^{13}\text{CD}_2\text{O}$), multiple samples can be labeled, pooled, and analyzed in a single mass spectrometry run. The mass difference introduced by the labels allows for the deconvolution of the resulting spectra and the accurate quantification of peptide and protein abundance across the different samples.

Metabolic Pathway and Tracer Studies

Formaldehyde (^{13}C) serves as a tracer to elucidate metabolic pathways and understand carbon dynamics in biological systems.[2] By introducing ^{13}C -labeled formaldehyde, researchers can track the incorporation of the labeled carbon atom into various metabolites through enzymatic reactions. This provides invaluable insights into cellular metabolism, substrate utilization, and the effects of drugs on metabolic pathways.[3] The ability to trace the fate of the ^{13}C label offers a dynamic view of cellular processes that is not achievable with traditional endpoint assays.

Experimental Protocol: Reductive Amination for Proteomic Labeling

The following is a generalized, step-by-step methodology for the isotopic labeling of a protein digest using Formaldehyde (^{13}C). This protocol is designed to be self-validating by including quality control steps.

Materials:

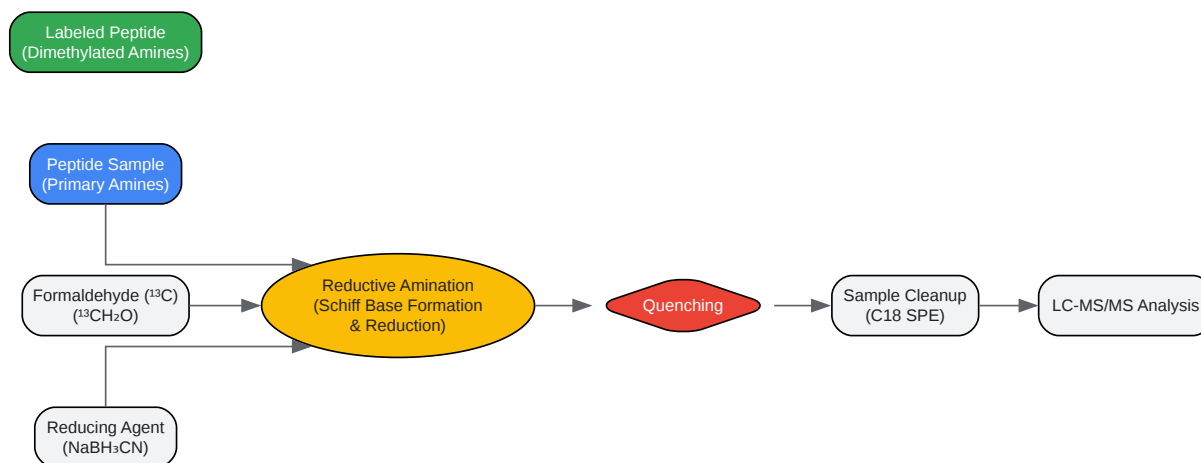
- Lyophilized peptide sample
- Triethylammonium bicarbonate (TEAB) buffer
- Formaldehyde (^{13}C) solution (typically 20 wt. % in H_2O)[7]

- Sodium cyanoborohydride (NaBH_3CN) solution
- Quenching solution (e.g., ammonia or glycine)
- C18 solid-phase extraction (SPE) cartridge for sample cleanup

Protocol:

- Sample Reconstitution: Dissolve the lyophilized peptide sample in TEAB buffer to a final concentration of 1-2 mg/mL.
- Labeling Reaction:
 - To the peptide solution, add Formaldehyde (^{13}C) solution to a final concentration of ~40 mM.
 - Immediately add freshly prepared sodium cyanoborohydride solution to a final concentration of ~20 mM.
 - Incubate the reaction at room temperature for 1-2 hours.
- Quenching: Stop the reaction by adding the quenching solution to consume any excess formaldehyde and cyanoborohydride.
- Sample Cleanup: Acidify the sample with formic acid and desalt using a C18 SPE cartridge to remove reaction byproducts and buffer salts.
- Mass Spectrometry Analysis: Analyze the labeled peptides by LC-MS/MS. The mass shift of +28 Da for each primary amine will confirm successful labeling.

Diagram of the Reductive Amination Workflow:



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Caption: Workflow for isotopic labeling of peptides using reductive amination.

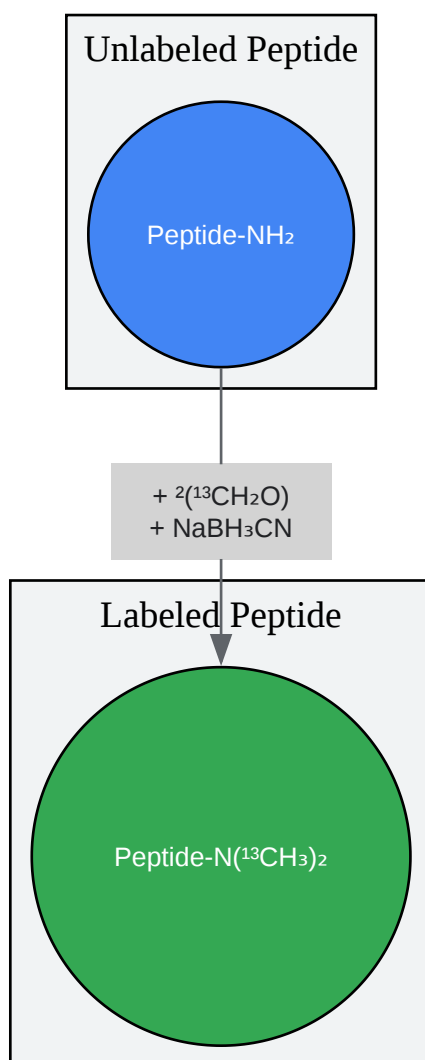
Safety and Handling Considerations

Formaldehyde is classified as a Group 1 carcinogen and is a known irritant to the respiratory system and skin.[1][11] Although Formaldehyde (¹³C) is used in small quantities in a research setting, all handling should be performed in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, is mandatory. Users should consult the Safety Data Sheet (SDS) provided by the supplier for detailed handling and disposal information.

Visualization of Isotopic Labeling

The concept of isotopic labeling is to introduce a "heavy" atom into a molecule to differentiate it from its natural, "light" counterparts.

Diagram of Isotopic Labeling Principle:



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Caption: Schematic of peptide labeling with Formaldehyde (¹³C).

Conclusion

Formaldehyde (¹³C) is a powerful and versatile reagent for researchers in the life sciences. Its utility in quantitative proteomics and metabolic studies provides a means to gain deeper insights into complex biological processes. By understanding the principles behind its application and adhering to established protocols, scientists can leverage the power of stable isotope labeling to drive innovation and discovery in drug development and beyond.

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